

# Dimethyl phthalate-d6 CAS number and molecular weight

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## Compound of Interest

Compound Name: *Dimethyl phthalate-d6*

Cat. No.: *B110208*

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An in-depth guide to the core physicochemical properties of **Dimethyl phthalate-d6**, tailored for researchers, scientists, and professionals in drug development. This document provides essential data in a clear, structured format.

## Core Physicochemical Data

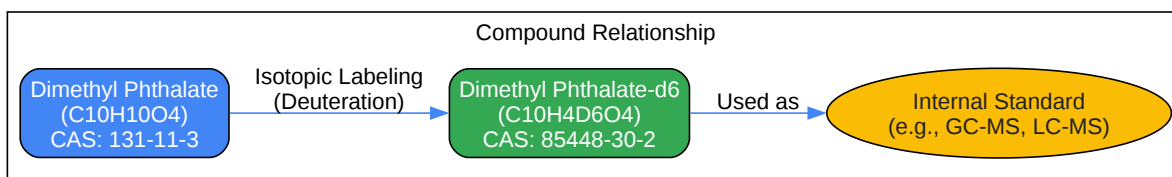
**Dimethyl phthalate-d6** is the deuterated form of Dimethyl phthalate.<sup>[1]</sup> It is a compound of interest in various research applications, particularly as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS. The incorporation of stable heavy isotopes, such as deuterium, can be valuable for tracer studies in drug development.<sup>[2]</sup>

Below is a summary of the key quantitative data for **Dimethyl phthalate-d6**.

Property	Value
CAS Number	85448-30-2[1][3]
Molecular Weight	200.22 g/mol [1][2]
Molecular Formula	C <sub>10</sub> H <sub>4</sub> D <sub>6</sub> O <sub>4</sub> [1]
Isotopic Purity	98-99 atom % D[4]
Appearance	Colorless oily liquid or solid at room temperature[1][5]
Density	1.214 g/mL at 25°C[1]
Boiling Point	282°C[1]
Melting Point	2°C[1]
Flash Point	146°C

## Logical Relationship Diagram

The following diagram illustrates the relationship between **Dimethyl phthalate-d6** and its non-deuterated counterpart, highlighting its primary application as a standard.



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Relationship between Dimethyl Phthalate and its deuterated form.

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## References

- 1. Dimethyl phthalate-d6 (dimethyl phthalate d6) | Isotope-Labeled Compounds | 85448-30-2 | Invivochem [[invivochem.com](https://www.invivochem.com)]
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